Authored by: [Your Name/Gemini AI], Senior Application Scientist

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*3-Chloro-4,5,6-trimethylpyridazine*
CAS No.:	*36161-54-3*
Cat. No.:	*B1489153*

Get Quote

Introduction

The pyridazine scaffold is a privileged structural motif in medicinal chemistry, with its derivatives exhibiting a wide range of biological activities. The arrangement of the two adjacent nitrogen atoms within the six-membered ring imparts unique physicochemical properties that are advantageous for drug design.[1] This guide provides a comprehensive technical overview of a specific, albeit less documented, derivative: **3-Chloro-4,5,6-trimethylpyridazine**. Due to the limited direct literature on this exact molecule, this document will leverage established knowledge of structurally similar pyridazines to project its synthesis, properties, and potential applications, particularly within the realm of drug discovery. This approach is grounded in the well-understood reactivity and structure-activity relationships of the pyridazine class of heterocycles.

Molecular Structure and Physicochemical Properties

The foundational step in understanding any chemical entity is to define its structure and key properties. Based on its nomenclature, the molecular structure and calculated properties of **3-**

© 2026 BenchChem. All rights reserved.

Chloro-4,5,6-trimethylpyridazine are presented below.

Molecular Identity

Property	Value
IUPAC Name	3-Chloro-4,5,6-trimethylpyridazine
Molecular Formula	$C_7H_9ClN_2$
Calculated Molecular Weight	156.62 g/mol
Canonical SMILES	CC1=C(C)C(C)=NN=C1Cl
InChI Key	(Predicted)
CAS Number	Not available

Predicted Physicochemical Properties

The properties of **3-Chloro-4,5,6-trimethylpyridazine** can be inferred from related compounds. For instance, the presence of the chloro group is known to significantly impact the pharmacokinetic profile of drug candidates.[2][3] The trimethyl substitution pattern will also influence its solubility, lipophilicity, and metabolic stability.

© 2026 BenchChem. All rights reserved.

Property	Predicted Value/Characteristic	Rationale based on Analogs
Appearance	Likely a solid at room temperature	Similar chlorinated pyridazines are often crystalline solids.[4]
LogP	Moderately lipophilic	The presence of three methyl groups will increase lipophilicity compared to less substituted pyridazines.
Reactivity	The chloro group at the 3-position is susceptible to nucleophilic substitution.	The electron-deficient nature of the pyridazine ring activates the C3 position for nucleophilic attack.
Hydrogen Bond Acceptors	2 (the two nitrogen atoms of the pyridazine ring)	This is a characteristic feature of the pyridazine core that influences its interaction with biological targets.[1]

Synthesis and Characterization

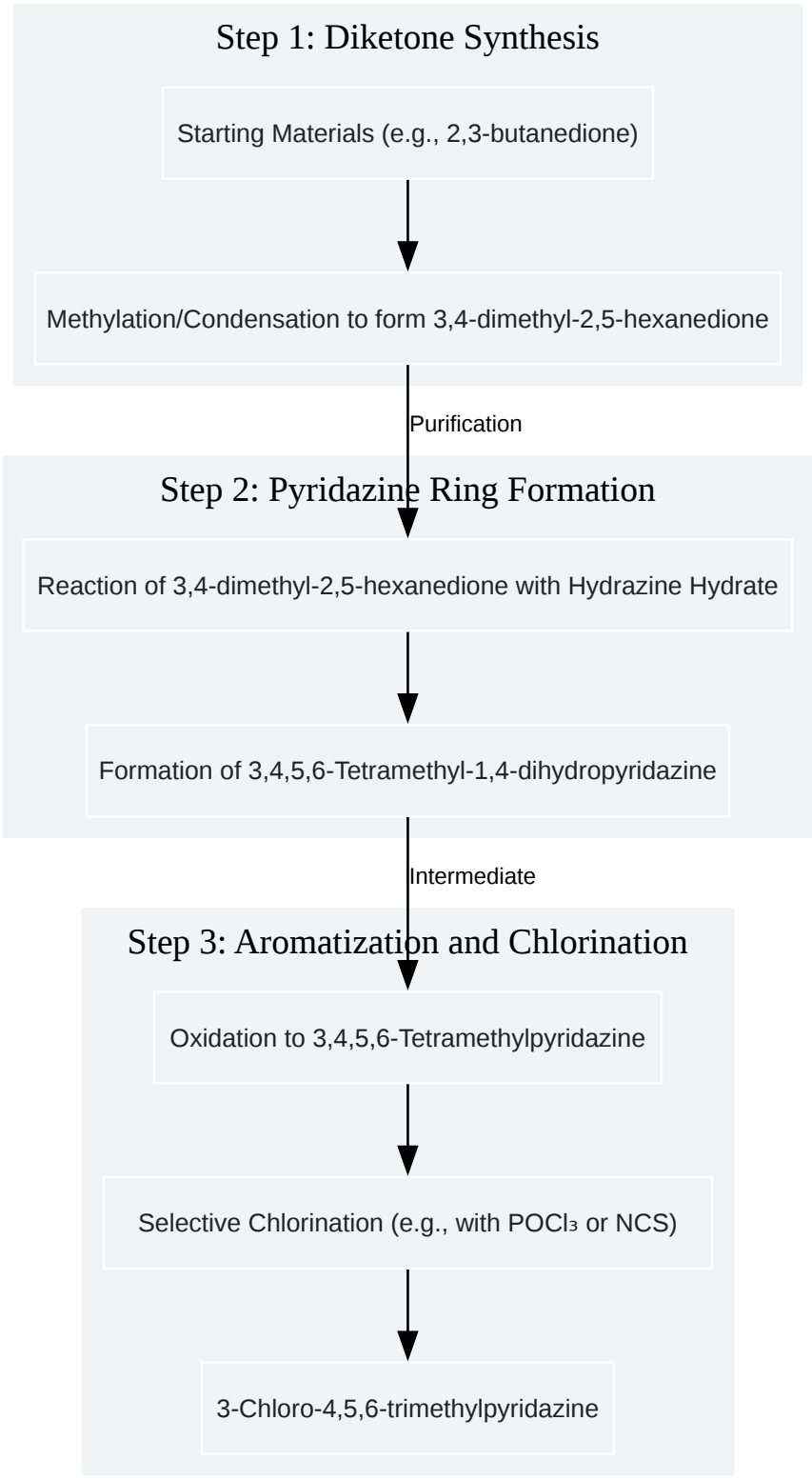
While a specific synthetic route for **3-Chloro-4,5,6-trimethylpyridazine** is not documented, a plausible pathway can be designed based on established pyridazine chemistry. The general approach involves the construction of the pyridazine ring followed by functional group interconversions.

Proposed Synthetic Pathway

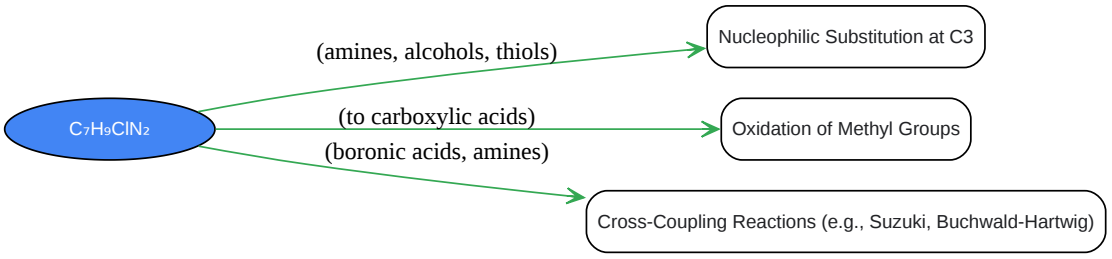
A logical synthetic strategy would involve the condensation of a 1,2-dicarbonyl compound with hydrazine, followed by chlorination.

Workflow for the Proposed Synthesis of **3-Chloro-4,5,6-trimethylpyridazine**

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. The pyridazine heterocycle in molecular recognition and drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 2. chemrxiv.org [chemrxiv.org]
- 3. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. tcichemicals.com [tcichemicals.com]

- To cite this document: BenchChem. [Authored by: [Your Name/Gemini AI], Senior Application Scientist]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1489153/docs#authored-by-your-name-gemini-ai-senior-application-scientist]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.